

Physicochemical Profiling & Synthesis Guide: N,N-Diethyl-N'-methylurea[1]

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Compound of Interest

Compound Name: *N,N-Diethyl-N'-methylurea*

CAS No.: 39499-81-5

Cat. No.: B1220834

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Executive Summary

N,N-Diethyl-N'-methylurea (CAS: 39499-81-5) is an unsymmetrical substituted urea derivative characterized by a polar urea core flanked by lipophilic ethyl and methyl groups.[1] Unlike its symmetric isomer (1,3-diethylurea), this compound exhibits distinct solubility and melting behavior due to its lack of symmetry.

In drug development and organic synthesis, this compound serves two primary roles:

- **Polar Aprotic Solvent Mimic:** Structurally homologous to Tetramethylurea (TMU) and DMPU, it acts as a hydrogen-bond accepting medium that solvates cations effectively while leaving anions "naked" and reactive.[1]
- **Scavenger/Stabilizer:** The urea nitrogen atoms provide Lewis basicity, making the compound effective at neutralizing acid byproducts in sensitive formulation matrices.

This guide provides a definitive physicochemical dataset, a safety-optimized synthesis protocol avoiding methyl isocyanate, and a self-validating analytical workflow.

Molecular Identity & Structural Analysis[1][2]

Identifier	Detail
IUPAC Name	1,1-Diethyl-3-methylurea
CAS Number	39499-81-5
Molecular Formula	
SMILES	<chem>CCN(CC)C(=O)NC</chem>
Molecular Weight	130.19 g/mol
Structural Class	Unsymmetrical Urea / Amide

Structural Logic

The molecule consists of a trigonal planar carbonyl carbon bonded to two nitrogen atoms.

- N1 (Diethyl): Fully substituted, preventing hydrogen bond donation. This site increases lipophilicity.[1]
- N3 (Methyl): Mono-substituted, retaining one proton ().[1] This site acts as a Hydrogen Bond Donor (HBD).[1]
- Carbonyl Oxygen: A strong Hydrogen Bond Acceptor (HBA) with high electron density, responsible for the compound's solvent properties.

Physicochemical Property Profile

The following data aggregates computed and predicted values derived from structural homology, as direct experimental calorimetry data is sparse in public registries for this specific isomer.

Thermodynamic & Electronic Properties[1]

Property	Value (Computed/Predicted)	Context & Implication
Physical State	Low-melting Solid or Liquid	Asymmetry disrupts crystal packing compared to 1,3-diethylurea (MP: 110°C).[1] Expected MP < 50°C.
LogP (Octanol/Water)	0.30 ± 0.1	Amphiphilic.[1] Sufficiently lipophilic to cross membranes but highly water-soluble.[1]
Polar Surface Area (PSA)	32.3 Å ²	Indicates good oral bioavailability potential (< 140 Å ²).[1]
H-Bond Donors	1	The single N-H proton.
H-Bond Acceptors	1	The carbonyl oxygen.[1]
Rotatable Bonds	2	Ethyl chains allow conformational flexibility.[1]
pKa (Conjugate Acid)	~0.5 (Predicted)	Very weak base; protonation occurs at the oxygen atom in strong acid.[1]

Synthesis Protocol: The Carbamoyl Chloride Route

Safety Advisory: While industrial synthesis often utilizes Methyl Isocyanate (MIC), this route is strictly discouraged for laboratory applications due to extreme toxicity (IDLH 3 ppm).[1] The protocol below utilizes Diethylcarbamoyl Chloride, a safer, non-volatile electrophile.

Reaction Scheme

[1]

Step-by-Step Methodology

Reagents:

- Diethylcarbamoyl chloride (1.0 equiv)[1]

- Methylamine (2.0 M in THF, 1.2 equiv)
- Triethylamine (Et3N) (1.5 equiv) - Acid Scavenger[1]
- Dichloromethane (DCM) - Solvent[1]

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with Nitrogen ().[1]
- Charging: Add Diethylcarbamoyl chloride (50 mmol) and dry DCM (100 mL) to the RBF. Cool the solution to 0°C using an ice bath.
- Amine Addition: Mix Methylamine solution and Triethylamine in the addition funnel. Add this mixture dropwise to the cold RBF over 30 minutes.
 - Causality: Slow addition prevents exotherm-driven side reactions and controls HCl generation.[1]
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours.
 - Monitoring: Check reaction progress via TLC (Mobile phase: 5% MeOH in DCM).[1] Stain with Ninhydrin (visualizes amine consumption).
- Workup:
 - Quench with 50 mL saturated (removes HCl salts).
 - Extract aqueous layer with DCM (2 x 50 mL).[1]
 - Wash combined organics with Brine, dry over , and filter.

- Purification: Concentrate in vacuo. If the residue is solid, recrystallize from Hexane/EtOAc. If liquid, distill under reduced pressure (vacuum).

Analytical Characterization (Self-Validating)

To ensure the identity of **N,N-Diethyl-N'-methylurea** and differentiate it from its symmetric isomer (1,3-diethylurea), use the following spectroscopic markers.

Nuclear Magnetic Resonance (NMR)

Solvent:

, 400 MHz

Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Validation
1.15 ppm	Triplet ()	6H		Confirms two ethyl groups.[1]
2.80 ppm	Doublet ()	3H		Critical: Coupling to NH (Hz) proves the methyl is on Nitrogen.[1]
3.25 ppm	Quartet ()	4H		Confirms ethyl attachment to Nitrogen.[1]
4.50 - 5.00 ppm	Broad Singlet	1H		Broadening indicates exchangeable proton.[1]

Differentiation Note: The symmetric isomer (1,3-diethylurea) would show only ethyl signals and two equivalent NH protons, lacking the distinct methyl doublet.

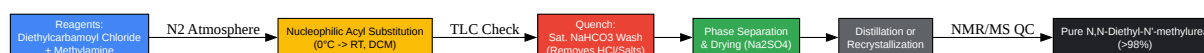
Mass Spectrometry (ESI-MS)[1]

- Expected $[M+H]^+$: 131.2 m/z.[1]
- Fragmentation: Loss of ethyl group () or methylamine fragment.[1]

Visualization of Workflows

Figure 1: Synthesis & Purification Logic

This diagram outlines the logical flow from raw materials to validated product, emphasizing the safety controls.

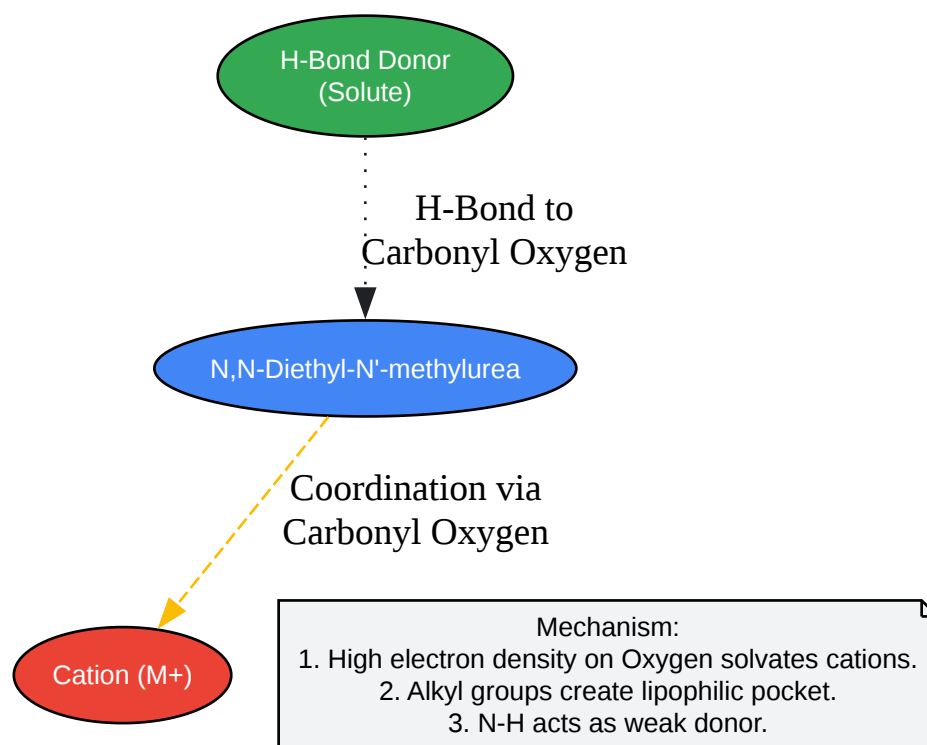


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Caption: Step-by-step synthesis workflow prioritizing safety by avoiding Methyl Isocyanate.

Figure 2: Solvation Mechanism

How the molecule interacts with solutes in solution.[1]



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Caption: Mechanistic depiction of the urea core acting as a Lewis Base to solvate cations.[1]

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Sources

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